

Proper handling and storage procedures for cis-methyl propenyl sulfide

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Compound of Interest

Compound Name: 1-Propene, 1-(methylthio)-, (Z)-

Cat. No.: B1236067

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Application Notes and Protocols for cis-Methyl Propenyl Sulfide

Disclaimer: The following information is a collation of data from sources for closely related compounds, including methyl 1-propenyl sulfide and methyl cis-propenyl disulfide, due to limited specific data for cis-methyl propenyl sulfide. Researchers should always consult the specific Safety Data Sheet (SDS) for their product and perform a thorough risk assessment before use.

Introduction

cis-Methyl propenyl sulfide is a volatile, flammable organosulfur compound. Proper handling and storage are critical to ensure the safety of laboratory personnel and to maintain the integrity of the chemical. These application notes provide detailed protocols for the safe handling, storage, and disposal of cis-methyl propenyl sulfide.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of closely related compounds. This data should be used as a reference, and specific properties should be confirmed with the product's certificate of analysis.

Property	Value	Source Compound
Molecular Formula	C4H8S	Methyl 1-propenyl sulfide[1]
Molecular Weight	88.17 g/mol	(Calculated)
Boiling Point	66 - 67 °C	Ethyl methyl sulfide
Melting Point	-106 °C	Ethyl methyl sulfide
Density	0.842 g/cm³ at 25 °C	Ethyl methyl sulfide
Flash Point	106.00 °F (41.11 °C) (Tag Closed Cup)	Methyl propenyl disulfide[2]
Autoignition Temperature	205 °C / 401 °F	Dimethyl sulfide[3]
Upper Explosion Limit	19.70%	Dimethyl sulfide[3]
Lower Explosion Limit	2.20%	Dimethyl sulfide[3]

Safety and Handling Protocols

3.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure.[6]
- Skin and Body Protection: Wear a lab coat, and for larger quantities or in case of potential splashing, chemical-resistant aprons and boots are recommended. Flame-retardant antistatic protective clothing should be worn.
- Respiratory Protection: All handling of cis-methyl propenyl sulfide should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3] If vapors or aerosols are generated, respiratory protection may be required.

3.2. General Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[3]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][4]
- Keep the compound away from heat, sparks, open flames, and other sources of ignition.[3][6]
- Use only non-sparking tools and explosion-proof equipment.[3][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[6]
- Wash hands thoroughly after handling.[6]

3.3. First Aid Measures

- If Inhaled: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. Seek medical attention if irritation persists.[6]
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- If Swallowed: Do not induce vomiting. Clean the mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Storage Procedures

4.1. Storage Conditions

- Store in a dry, cool, and well-ventilated place.[6]
- Keep the container tightly closed.[6]
- Store in a designated flammables area.[6]
- Keep away from heat, sparks, and open flames.[6]
- A recommended storage temperature of -70°C in a freezer has been noted for a similar compound.

4.2. Incompatible Materials

- Store away from strong oxidizing agents, strong acids, and strong bases.[4][5][6]

Experimental Protocols

5.1. Protocol for Aliquoting and Diluting

- Ensure all necessary PPE is worn correctly.
- Perform the entire procedure within a certified chemical fume hood.
- Place an absorbent, disposable bench liner on the work surface.
- Ground and bond both the source container and the receiving vessel.
- Use only non-sparking tools for opening and closing containers.
- Carefully measure the required amount of cis-methyl propenyl sulfide using appropriate laboratory glassware.
- If diluting, slowly add the sulfide to the solvent while stirring to dissipate any heat.
- Securely cap the new container.

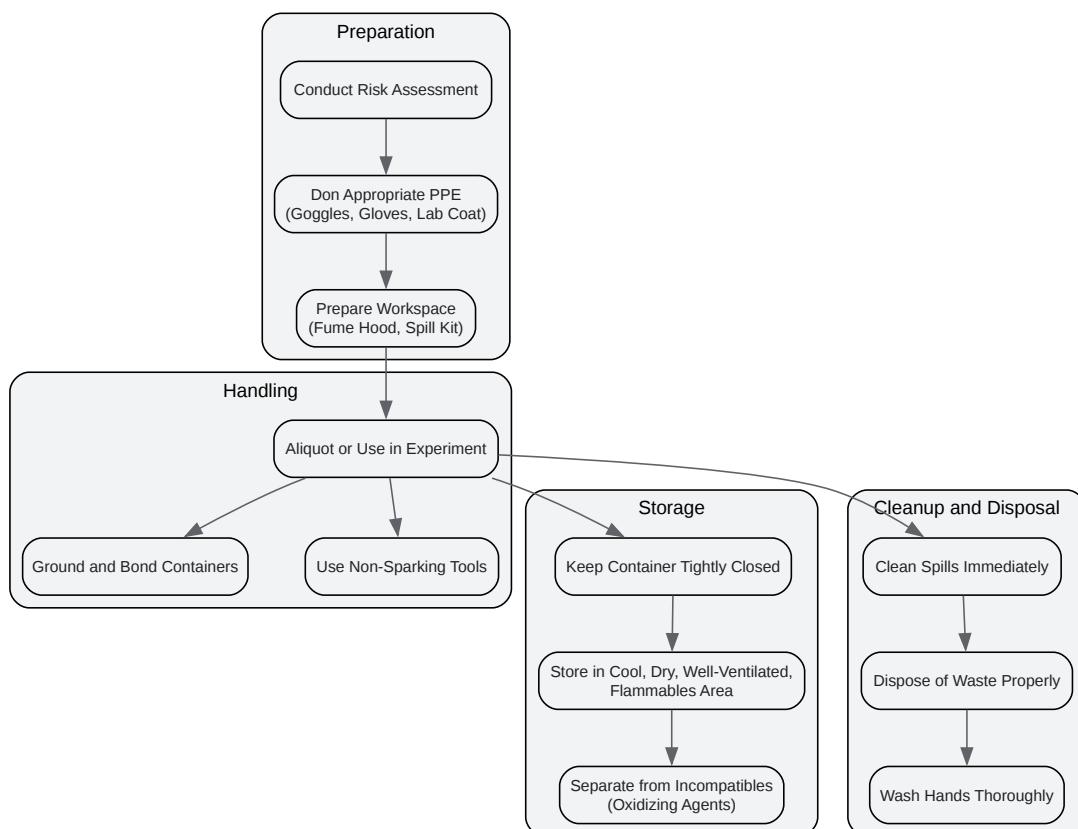
- Clean any spills immediately with an inert absorbent material.
- Dispose of all contaminated materials as hazardous waste.

5.2. Spill and Leak Protocol

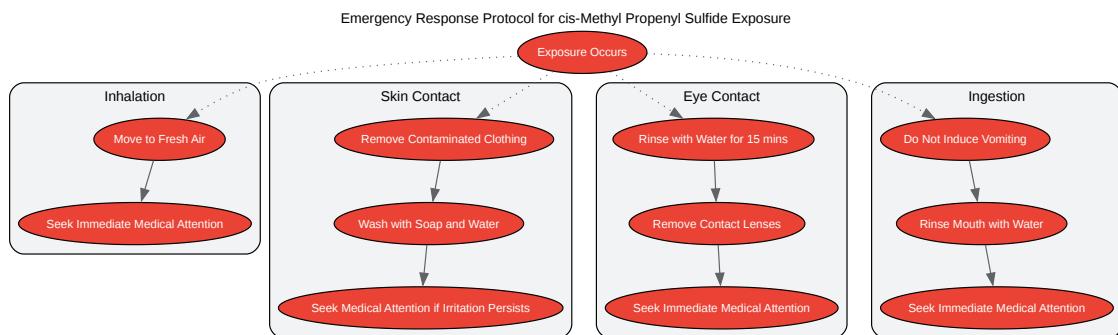
- Evacuate all non-essential personnel from the area.
- Remove all sources of ignition.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Use spark-proof tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[6\]](#)
- Do not allow the product to enter drains.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Diagrams

Workflow for Handling and Storage of cis-Methyl Propenyl Sulfide

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Caption: Workflow for handling and storage.



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Caption: Emergency response protocol.

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